

(2-Ethylhexyl)triphenylsilane: Technical Specifications & Synthesis Guide

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Compound of Interest

Compound Name: (2-Ethylhexyl)triphenylsilane

Cat. No.: B11939321

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Executive Summary & Compound Identity

((2-Ethylhexyl)triphenylsilane) is a sterically hindered organosilane characterized by a central silicon atom bonded to three phenyl rings and one branched 2-ethylhexyl alkyl chain. In drug development and materials science, it serves as a specialized lipophilic building block and a steric modulator.

Unlike common silyl protecting groups (e.g., TBDMS, TMS), the triphenyl(alkyl)silane motif is often employed to introduce extreme hydrophobicity or to create robust, thermally stable stationary phases for chromatography.

Chemical Identity & Disambiguation

CRITICAL NOTE: Researchers often confuse this target with the industrial lubricant Tris(2-ethylhexyl)phenylsilane. Ensure you are working with the correct structural isomer.

Feature	Target Compound	Common Industrial Analog
Name	(2-Ethylhexyl)triphenylsilane	Tris(2-ethylhexyl)phenylsilane
Structure		
CAS Number	Research Grade / Custom *	18765-52-1
Si-Substituents	3 Phenyls, 1 Alkyl	1 Phenyl, 3 Alkyls
Primary Use	MedChem (Lipophilicity), Synthesis	Hydraulic Fluid, Lubricant

*Note: As a specialized research intermediate, **(2-Ethylhexyl)triphenylsilane** does not possess a widely circulated commodity CAS number. It is synthesized via the protocols detailed in Section 3.

Physicochemical Profile (Predicted)

- Molecular Formula:
- Molecular Weight: 372.63 g/mol
- LogP (Predicted): ~8.5 (Highly Lipophilic)
- Physical State: Viscous Oil or Low-Melting Solid (depending on purity)
- Solubility: Soluble in DCM, THF, Toluene, Hexanes; Insoluble in Water.

Structural Analysis & Properties[1][2][3]

The molecule features a "propeller-like" arrangement of the three phenyl rings, providing significant steric shielding to the silicon center. The 2-ethylhexyl tail adds a branched aliphatic domain, breaking the symmetry and increasing solubility in non-polar matrices compared to tetraphenylsilane.

Key Structural Attributes:

- Steric Bulk: The

group is bulky, making the silicon center resistant to nucleophilic attack (e.g., hydrolysis) compared to trialkylsilanes.

- **Lipophilicity:** The 2-ethylhexyl group is a standard "solubilizing tail" in organic electronics and medicinal chemistry, preventing crystallization and improving membrane permeability in drug delivery vectors.
- **Thermal Stability:** Lacking

-hydrogens on the silicon-bound carbon (in the phenyl rings) and possessing strong Si-C bonds, the core is thermally stable up to >300°C.

Synthesis Protocols

Two primary routes are recommended for the synthesis of **(2-Ethylhexyl)triphenylsilane**. Method B (Hydrosilylation) is preferred for high-purity applications due to easier workup.

Method A: Grignard Coupling (Classical)

Best for bulk synthesis where starting materials are abundant.

Reagents: Triphenylchlorosilane (

), 2-Ethylhexyl bromide, Magnesium turnings, THF.

- **Activation:** Activate Mg turnings (1.2 eq) with iodine in dry THF under Argon.
- **Grignard Formation:** Add 2-Ethylhexyl bromide (1.1 eq) dropwise to maintain gentle reflux. Stir for 2 hours to form 2-ethylhexylmagnesium bromide.
- **Coupling:** Cool the Grignard solution to 0°C. Add a solution of (1.0 eq) in THF dropwise.
- **Reflux:** Warm to room temperature, then reflux for 12 hours.
- **Workup:** Quench with saturated . Extract with diethyl ether. Wash organic layer with brine, dry over

- Purification: Flash chromatography (Hexanes) to remove homocoupled byproducts.

Method B: Catalytic Hydrosilylation (Atom Economic)

Best for high-purity research samples.

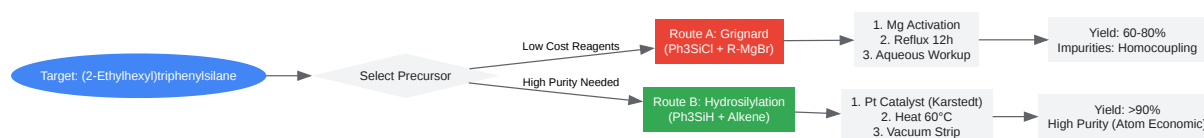
Reagents: Triphenylsilane (

), 2-Ethyl-1-hexene, Karstedt's Catalyst (Pt).

- Preparation: In a flame-dried Schlenk flask, dissolve (1.0 eq) and 2-Ethyl-1-hexene (1.2 eq) in dry Toluene.
- Catalysis: Add Karstedt's catalyst (2 drops, ~20 ppm Pt).
- Reaction: Heat to 60-80°C. Monitor via TLC or NMR (disappearance of Si-H peak at ~5.5 ppm).
- Purification: Remove solvent and excess alkene under high vacuum. The product often requires no further purification if conversion is quantitative.

Visualization: Synthesis Logic Flow

The following diagram illustrates the decision logic between the two synthesis pathways.



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Figure 1: Decision matrix for synthesizing **(2-Ethylhexyl)triphenylsilane** based on purity vs. cost requirements.

Applications in Drug Discovery & Materials[4]

The "Silicon Switch" in Medicinal Chemistry

Replacing a carbon center with silicon (a "silicon switch") alters the drug's metabolic profile without significantly changing its shape. The **(2-ethylhexyl)triphenylsilane** moiety is used to:

- Increase Lipophilicity: The LogP boost helps compounds cross the Blood-Brain Barrier (BBB).
- Block Metabolism: The bulky

group prevents enzymatic attack at adjacent sites, extending half-life (

).

Stationary Phase Engineering

In HPLC column manufacturing, this molecule acts as a specialized capping agent. The 2-ethylhexyl group provides unique selectivity for separating structural isomers that standard C18 columns cannot resolve, while the triphenyl base protects the silica surface from hydrolysis at extreme pH levels.

Safety & Handling (SDS Summary)

While specific toxicological data for this research compound is limited, protocols should follow the GHS standards for Organosilanes:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen). Although air-stable, long-term exposure to moisture can lead to slow hydrolysis to silanols.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

References

- PubChem.Tetrakis(2-ethylhexyl)silane (CAS 18891-49-1). (Structural Analog Reference).
[\[Link\]](#)

- Ramesh, R. et al. "Hydrosilylation of alkenes using Karstedt's catalyst: A mechanistic overview." Journal of Organometallic Chemistry, 2022. (Methodology Grounding).

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Sources

- [1. Triphenylsilane | C18H16Si | CID 69922 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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